

Personal protective equipment for handling Disperse Yellow 163

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Compound of Interest

Compound Name: Disperse Yellow 163

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Essential Safety and Handling Guide for Disperse Yellow 163

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Disperse Yellow 163** (CAS No. 67923-43-7), a monoazo dye. Adherence to these procedures is essential for ensuring personnel safety and minimizing environmental impact.

Key Safety and Physical Data

While specific occupational exposure limits for **Disperse Yellow 163** have not been established, the following data provides essential information for safe handling.

Property	Value	Source
Chemical Name	3,3'-[[4-[(2,6-dichloro-4-nitrophenyl)azo]phenyl]imino]bis-propanenitrile	[1]
CAS Number	67923-43-7	[2][3]
Molecular Formula	C18H14Cl2N6O2	[3][4]
Molecular Weight	417.25 g/mol	[1][4]
Appearance	Yellow powder/grain	[2][5]
Boiling Point	685.4 ± 55.0 °C at 760 Torr (Predicted)	[6]
Density	1.37 g/cm ³	[1][7]
Solubility	Insoluble in water.[8]	[8]

Personal Protective Equipment (PPE)

All personnel handling **Disperse Yellow 163** must use the following personal protective equipment to prevent exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[2][7]
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves.[2] While specific glove material recommendations for **Disperse Yellow 163** are not readily available, nitrile or butyl rubber gloves are generally recommended for handling dyes and pigments. Always inspect gloves for integrity before use and wash hands thoroughly after removal.[2] The selected gloves should satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[2][7]
 - Protective Clothing: Wear fire/flame resistant and impervious clothing. A lab coat or chemical-resistant apron should be worn to protect street clothing.[2][7]

- Respiratory Protection: If there is a risk of generating dust or if exposure limits are exceeded, use a full-face respirator with an appropriate particulate filter.[\[2\]](#)[\[7\]](#)

Operational and Disposal Plans

Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[\[2\]](#)
- Avoid all contact with skin and eyes.[\[2\]](#)
- Use non-sparking tools to prevent ignition sources.[\[2\]](#)
- Take precautionary measures against static discharge.[\[2\]](#)
- Contaminated work clothing should not be allowed out of the workplace and should be decontaminated before reuse.[\[2\]](#)

Disposal Plan:

- Waste Collection: All waste containing **Disperse Yellow 163**, including contaminated PPE and cleaning materials, must be collected in suitable, closed, and clearly labeled containers for disposal.[\[2\]](#)
- Disposal Method: The primary recommended method of disposal is removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[2\]](#)[\[7\]](#)
- Environmental Precautions: Do not allow the chemical to enter drains, sewer systems, or water sources.[\[2\]](#) Discharge into the environment must be avoided.[\[2\]](#) Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or punctured to render it unusable before disposal in a sanitary landfill.[\[7\]](#)

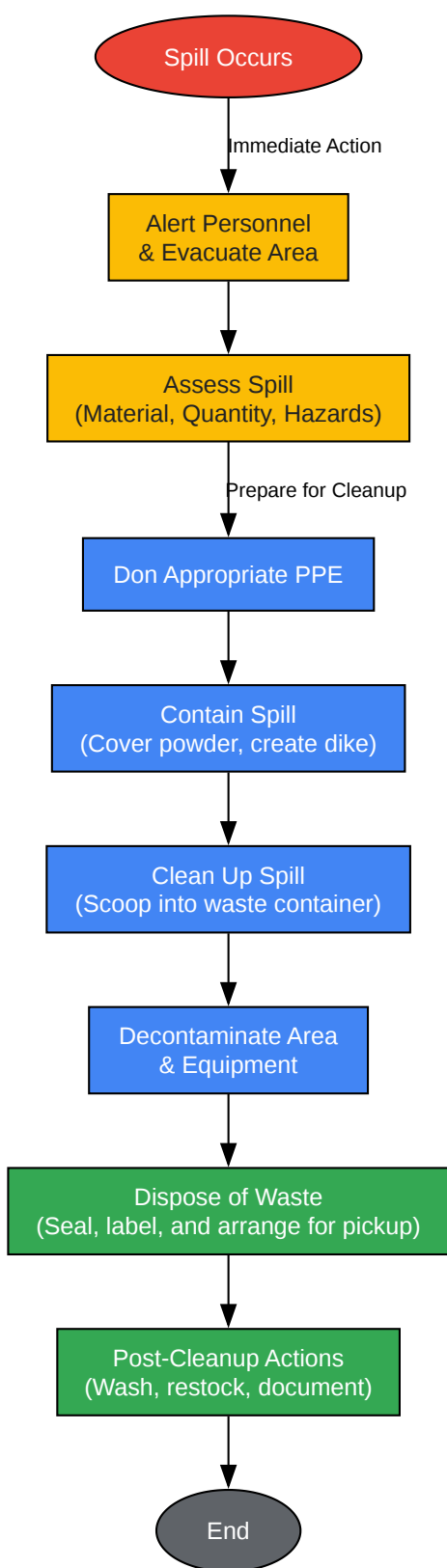
Experimental Protocol: Chemical Spill Response

In the event of a spill of **Disperse Yellow 163**, follow this step-by-step procedure to ensure safety and proper cleanup.

- Immediate Actions:
 - Alert personnel in the immediate area of the spill.
 - Evacuate non-essential personnel from the spill area.
 - If the spill generates dust, close off the area and increase ventilation through fume hoods if safe to do so.
- Assess the Spill:
 - Identify the spilled material as **Disperse Yellow 163**.
 - Estimate the quantity of the spill.
 - Note any immediate hazards (e.g., proximity to ignition sources, drains).
- Don Appropriate PPE:
 - Before beginning cleanup, ensure all personnel involved are wearing the full PPE as specified above (safety goggles, chemical-resistant gloves and clothing, and a respirator if dust is present).
- Contain the Spill:
 - For a solid spill, carefully cover the powder with a damp cloth or absorbent material to prevent it from becoming airborne. Do not use dry sweeping methods.
 - Create a dike around the spill using an inert absorbent material like sand or vermiculite to prevent it from spreading.
- Clean Up the Spill:
 - Carefully scoop the contained material into a designated, labeled hazardous waste container. Use non-sparking tools.
 - For any remaining residue, wet-wipe the area with a cloth dampened with a suitable solvent (e.g., soap and water). Be cautious as the dye may stain surfaces.

- Decontaminate:
 - Wipe down the spill area again with soap and water.
 - Place all contaminated cleaning materials (wipes, absorbent pads, etc.) into the hazardous waste container.
 - Clean all tools and equipment used in the cleanup process.
- Dispose of Waste:
 - Seal and label the hazardous waste container with the contents ("Hazardous Waste: **Disperse Yellow 163**") and the date of the spill.
 - Arrange for disposal through your institution's environmental health and safety office or a licensed chemical waste disposal contractor.
- Post-Cleanup:
 - Wash hands and any exposed skin thoroughly with soap and water.
 - Restock any used items from the spill kit.
 - Document the spill and the cleanup procedure according to your laboratory's protocols.

Spill Response Workflow



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